

Technical Guide: Physical Properties of Tert-butyl 4-acetylpiriperidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 4-acetylpiriperidine-1-carboxylate*

Cat. No.: B153368

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Introduction

Tert-butyl 4-acetylpiriperidine-1-carboxylate, a key intermediate in organic synthesis, plays a crucial role in the development of various pharmaceutical compounds. An in-depth understanding of its physical properties is essential for its effective handling, application in synthetic protocols, and for ensuring safety and reproducibility in research and development. This technical guide provides a comprehensive overview of the known physical characteristics of this compound, details the experimental methodologies for their determination, and illustrates its utility in synthetic chemistry.

Core Physical Properties

Tert-butyl 4-acetylpiriperidine-1-carboxylate is identified by the CAS Number 206989-61-9.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#) Its molecular structure and fundamental properties are summarized below.

Property	Value	Source(s)
IUPAC Name	tert-butyl 4-acetyl <p>iperidine-1-carboxylate</p>	[5]
Synonyms	1-N-Boc-4-Acetyl <p>iperidine, N-Boc-4-acetyl<p>iperidine</p></p>	[3][6]
CAS Number	206989-61-9	[1][2][3][4]
Molecular Formula	C ₁₂ H ₂₁ NO ₃	[1][3]
Molecular Weight	227.30 g/mol	[1][4][5]
Appearance	Light yellow liquid or oil; also reported as a solid	[2][3][4][7]
Boiling Point	312.365 °C at 760 mmHg	[1][2]
Density	1.053 g/cm ³	[1][2]
Flash Point	142.714 °C	[1][2]
Solubility	Information not consistently available, but its structure suggests solubility in organic solvents.	

The physical state of **tert-butyl 4-acetyl

iperidine-1-carboxylate** at room temperature is subject to some variation in reports, being described as both a light yellow liquid or oil and a solid.[2][3][4][7] This discrepancy may be due to the presence of impurities or polymorphic forms of the compound. For critical applications, it is recommended to determine the physical state of a specific batch under laboratory conditions.

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of organic compounds like **tert-butyl 4-acetyl

iperidine-1-carboxylate**.

Melting Point Determination

The melting point is a critical indicator of the purity of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the solid sample is finely ground using a mortar and pestle.
- Capillary Tube Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is typically sufficient.
- Measurement:
 - Thiele Tube Method: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil). The side arm of the Thiele tube is gently heated to ensure uniform temperature distribution via convection.[8]
 - Digital Melting Point Apparatus: The capillary tube is inserted into the heating block of the apparatus.
- Observation: The temperature is raised slowly (1-2 °C per minute) as the expected melting point is approached.
- Data Recording: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of

melting) are recorded. This range is the melting point of the substance.[9] Pure compounds typically exhibit a sharp melting range of 0.5-1 °C.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube, aluminum block, or oil bath)

Procedure:

- Sample Preparation: A small volume (a few milliliters) of the liquid sample is placed into a small test tube.[10]
- Capillary Inversion: A capillary tube, sealed at one end, is placed inverted (open end down) into the test tube containing the liquid.
- Heating: The test tube assembly is attached to a thermometer and heated gently in a heating bath.[11]
- Observation: As the liquid is heated, air trapped in the capillary tube will be expelled, followed by a steady stream of bubbles from the sample's vapor as it reaches its boiling point.
- Data Recording: The heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[12]

Density Measurement

Density is the mass per unit volume of a substance.

Apparatus:

- Graduated cylinder or pycnometer (density bottle)
- Analytical balance

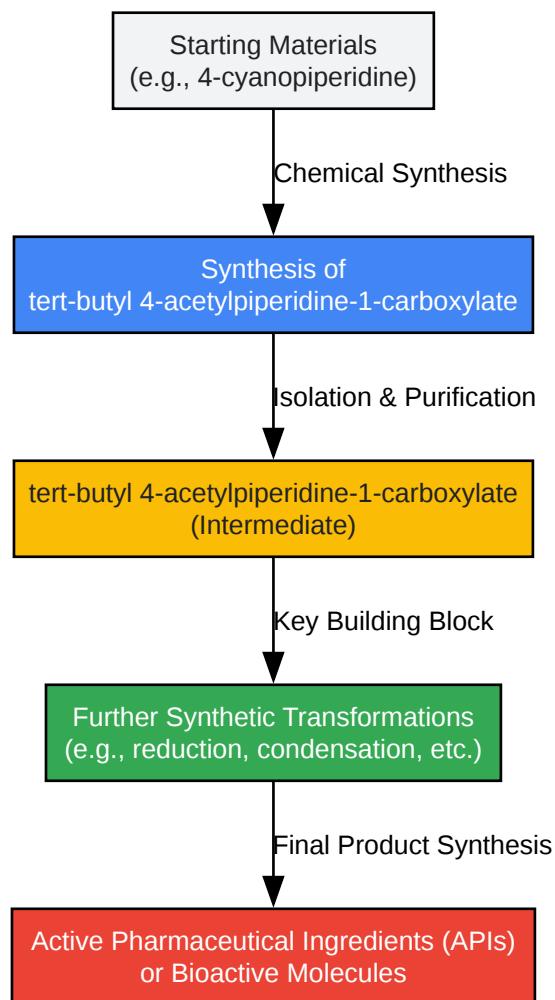
Procedure:

- Mass of Empty Container: The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an analytical balance.[13]
- Volume of Liquid: A known volume of the liquid is added to the graduated cylinder. For higher accuracy, a pycnometer is filled completely with the liquid, ensuring no air bubbles are present.
- Mass of Container with Liquid: The mass of the container with the liquid is measured.[14]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid. The density is then calculated using the formula: Density = Mass of Liquid / Volume of Liquid[15]
- Temperature: The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.[13]

Role in Synthetic Chemistry

Tert-butyl 4-acetyl is a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.[3][6] Its piperidine core and acetyl group provide reactive sites for further chemical modifications, while the tert-butoxycarbonyl (Boc) protecting group allows for controlled reactions at other parts of a target molecule.

Below is a generalized workflow illustrating the use of **tert-butyl 4-acetyl** as a synthetic intermediate.



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Caption: Synthetic workflow of **tert-butyl 4-acetylpiridine-1-carboxylate**.

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